

Application Notes and Protocols for SIC-19 Administration in Animal Research Models

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Compound of Interest

Compound Name: SIC-19
Cat. No.: B15610124

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Introduction

SIC-19 is a novel and selective small molecule inhibitor of Salt-Inducible Kinase 2 (SIK2). It functions by promoting the degradation of the SIK2 protein through the ubiquitin-proteasome pathway.[1][2][3] This targeted degradation has significant implications for cancer therapy, particularly in the context of DNA repair mechanisms. The primary application of **SIC-19** in preclinical research is its ability to induce synthetic lethality in cancer cells when used in combination with Poly (ADP-ribose) polymerase (PARP) inhibitors.[1][2] This synergy has shown promise in models of ovarian, triple-negative breast, and pancreatic cancers.[1][4]

The mechanism of action of **SIC-19** involves the modulation of the homologous recombination (HR) DNA repair pathway. By inhibiting SIK2, **SIC-19** prevents the phosphorylation of RAD50 at serine 635 (pS635).[1][2] This disruption of RAD50 phosphorylation impairs the nuclear translocation of RAD50 and the subsequent assembly of nuclear filaments, which are critical for HR-mediated DNA repair.[3][4] The resulting deficiency in HR repair makes cancer cells highly dependent on other DNA repair pathways, such as the one involving PARP. Consequently, the

concurrent administration of a PARP inhibitor leads to catastrophic DNA damage and apoptosis in cancer cells.[1][3]

These application notes provide detailed protocols for the in vivo administration of **SIC-19** in a xenograft mouse model of triple-negative breast cancer, based on published preclinical studies.

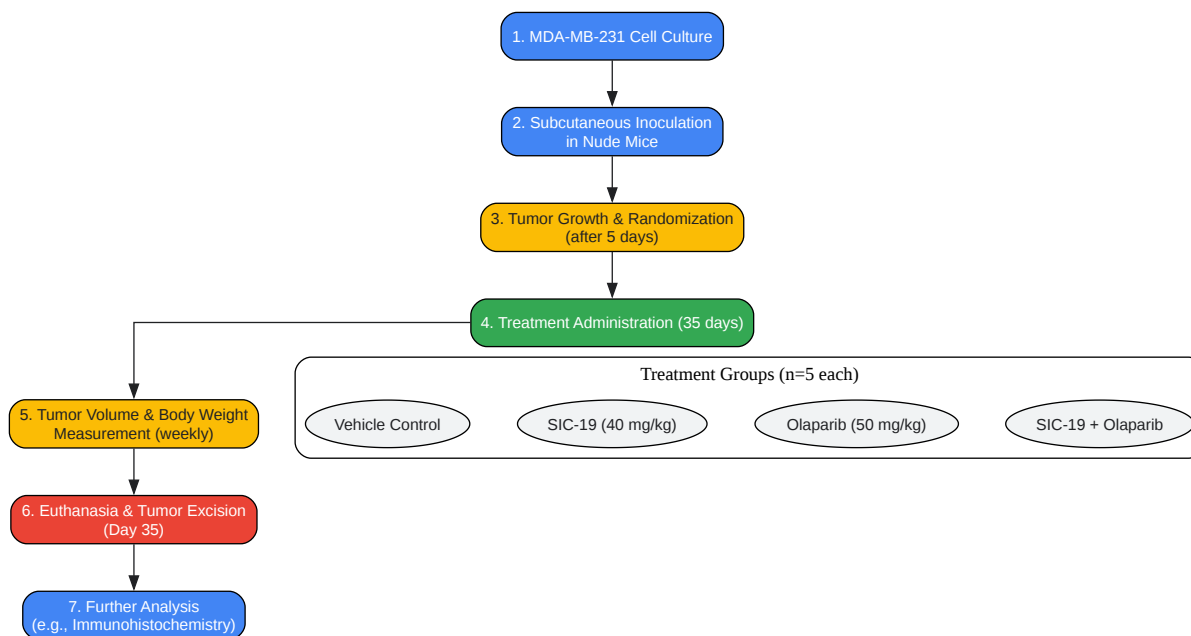
Data Presentation

In Vivo Efficacy of **SIC-19** in a Triple-Negative Breast Cancer Xenograft Model

Parameter	Details	Reference
Animal Model	Female BALB/c athymic nude mice (3-5 weeks old, 18-20 g)	[2]
Cancer Cell Line	MDA-MB-231 (human triple-negative breast cancer)	[2]
Xenograft Type	Subcutaneous	[2]
SIC-19 Dosage	40 mg/kg	[2]
Combination Agent	Olaparib (PARP inhibitor)	[2]
Olaparib Dosage	50 mg/kg	[2]
Administration Route	Oral	[2]
Administration Frequency	5 times per week	[2]
Treatment Duration	35 days	[2]
Vehicle	Not specified in the literature. A common vehicle for oral gavage of small molecules is 0.5% methylcellulose or a similar suspension agent.[5]	[2]
Key Findings	The combination of SIC-19 and olaparib significantly suppressed tumor growth compared to either agent alone.	[1]

Signaling Pathway and Experimental Workflow

SIC-19 Mechanism of Action



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References

- [1. SIK2 inhibitor SIC-19 enhances the sensitivity of PARP inhibitors in triple-negative breast cancers and pancreatic cancers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. SIK2 inhibitor SIC-19 enhances the sensitivity of PARP inhibitors in triple-negative breast cancers and pancreatic cancers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. SIC-19 | SIK2 inhibitor, SIK2 degrader | Probechem Biochemicals \[probechem.com\]](#)
- [4. A novel SIK2 inhibitor SIC-19 exhibits synthetic lethality with PARP inhibitors in ovarian cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. A Spoonful of Sugar Helps the Medicine Go Down: A Novel Technique to Improve Oral Gavage in Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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